

An In-Depth Technical Guide to 3-Methyl-1-pentyn-3-ol (Meparfynol)

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Compound of Interest

Compound Name: 2-Methyl-1-nitropropane

Cat. No.: B1605734

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CAS Number: 77-75-8 Molecular Formula: $C_6H_{10}O$ Synonyms: Meparfynol, Methylpentynol, Ethynylmethylethylcarbinol

This guide provides comprehensive technical information about 3-Methyl-1-pentyn-3-ol, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

3-Methyl-1-pentyn-3-ol is a tertiary propargyl alcohol characterized by the presence of a terminal alkyne and a hydroxyl group.^[7] These functional groups are key to its reactivity and utility in organic synthesis. It is a clear, slightly yellow liquid or a low-melting solid with an acrid odor.^{[6][8]}

Table 1: Physicochemical Data for 3-Methyl-1-pentyn-3-ol

Property	Value	Reference
Molecular Weight	98.14 g/mol	[9]
Boiling Point	121-122 °C	[6]
Density	0.866 g/mL at 25 °C	[6]
Refractive Index	n ₂₀ /D 1.431	[6]
Vapor Pressure	6.5 mmHg at 20 °C	
Flash Point	38 °C	[10]
Solubility	Soluble in water	[7]

Synthesis and Manufacturing

The primary industrial synthesis of 3-Methyl-1-pentyn-3-ol involves the ethynylation of a ketone, a class of reactions known as the Favorskii reaction.

This protocol describes the synthesis of 3-Methyl-1-pentyn-3-ol from methyl ethyl ketone and acetylene.

Principle: The reaction proceeds via the nucleophilic attack of an acetylide anion on the carbonyl carbon of methyl ethyl ketone. The acetylide is typically generated in situ using a strong base like sodium amide or by using a metal acetylide.

Materials:

- Methyl ethyl ketone (6 parts)
- Sodium acetylide in absolute ether (5 parts) or a solution of sodium acetylide in liquid ammonia
- Ice
- Acetic acid (excess)
- Diethyl ether (for extraction)

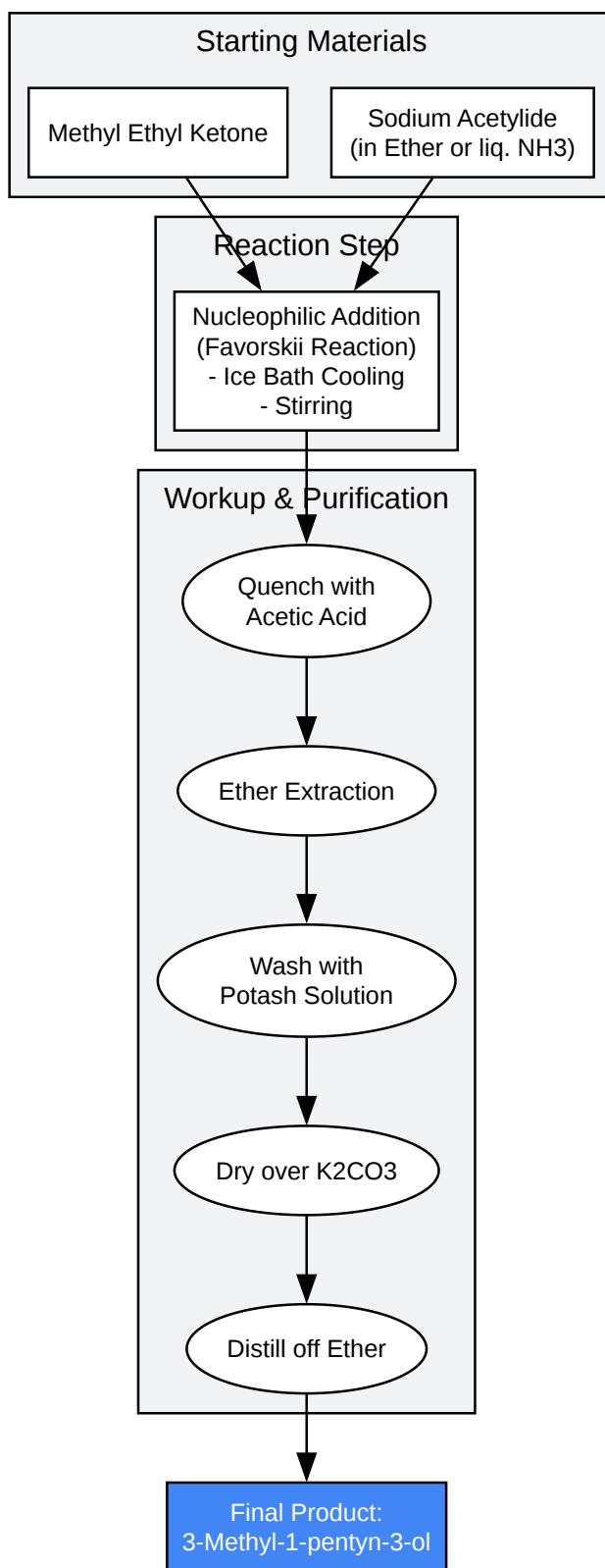
- Potash solution
- Anhydrous potassium carbonate (for drying)

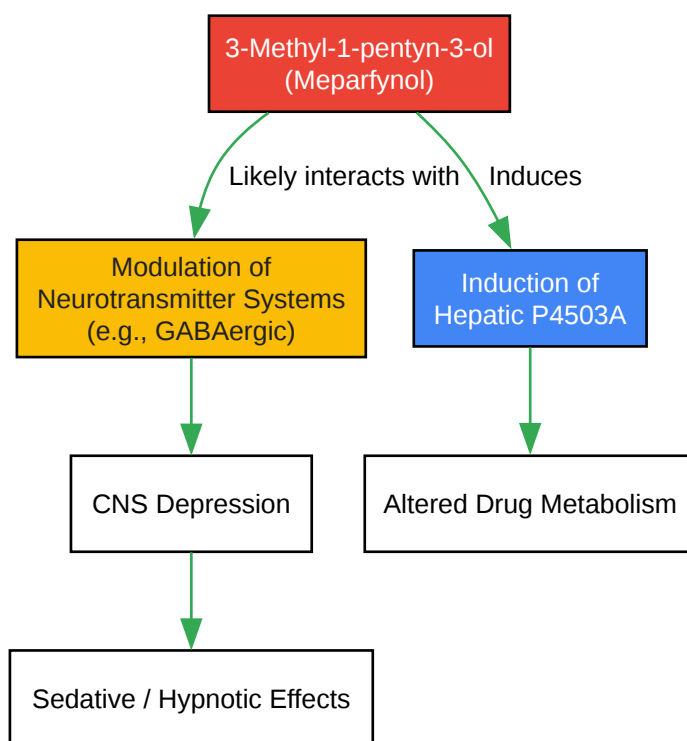
Procedure:

- A solution of dry methyl ethyl ketone is slowly added dropwise to a suspension of sodium acetylide in absolute ether, with constant stirring and cooling in an ice bath.[6]
- After the addition is complete, the reaction mixture is poured into an excess of acetic acid, also cooled with ice.[6]
- The resulting solution is extracted with diethyl ether.[6]
- The ether extract is washed with a potash solution to remove any residual acetic acid.[6]
- The organic layer is then dried over anhydrous potassium carbonate.[6]
- The ether is removed by distillation, yielding the final product, 3-Methyl-1-pentyn-3-ol, as a colorless oil.[6]

Purification: The crude product can be purified by vacuum distillation. The boiling point is typically observed at 120-121°C.[6]

Diagram 1: Synthesis Workflow





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References

- 1. CAS 625-74-1: 2-Methyl-1-nitropropane | CymitQuimica [cymitquimica.com]
- 2. Propane, 2-methyl-1-nitro- (CAS 625-74-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 2-METHYL-1-NITROPROPANE | CAS#:625-74-1 | Chemsrcc [chemsrc.com]
- 4. echemi.com [echemi.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 3-Methyl-1-pentyn-3-ol | 77-75-8 [chemicalbook.com]
- 7. Page loading... [wap.guidechem.com]

- 8. 3-Methyl-1-pentyn-3-ol | C₆H₁₀O | CID 6494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 1-Pentyn-3-ol, 3-methyl- [webbook.nist.gov]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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